

# Comparative Analysis of h-NTPDase-IN-1 Cross-reactivity with other Ectonucleotidases

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## Compound of Interest

Compound Name: *h-NTPDase-IN-1*

Cat. No.: *B12387617*

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For Researchers, Scientists, and Drug Development Professionals: An Objective Comparison of **h-NTPDase-IN-1**'s Selectivity Profile

This guide provides a comprehensive analysis of the cross-reactivity of **h-NTPDase-IN-1** with other human ectonucleotidases. The data presented is intended to assist researchers in evaluating the suitability of this inhibitor for their specific experimental needs.

## Selectivity Profile of h-NTPDase-IN-1

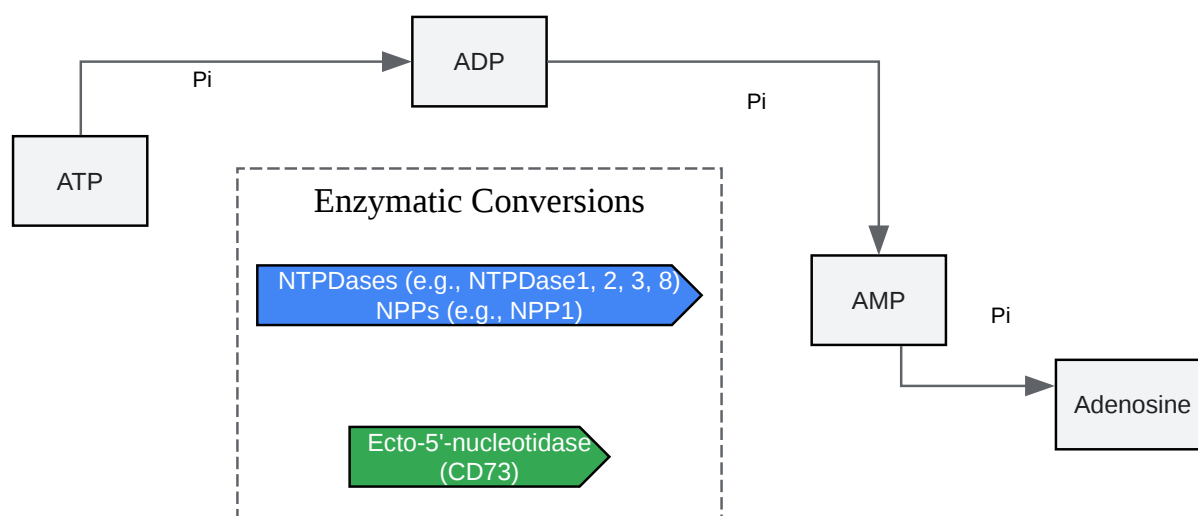
**h-NTPDase-IN-1**, identified as compound 3i in the study by Zaigham et al. (2023), is a sulfamoyl benzamide derivative that has been evaluated for its inhibitory activity against several human ectonucleoside triphosphate diphosphohydrolases (NTPDases)[1][2]. The available data on its half-maximal inhibitory concentration (IC<sub>50</sub>) against various h-NTPDase isoforms is summarized below.

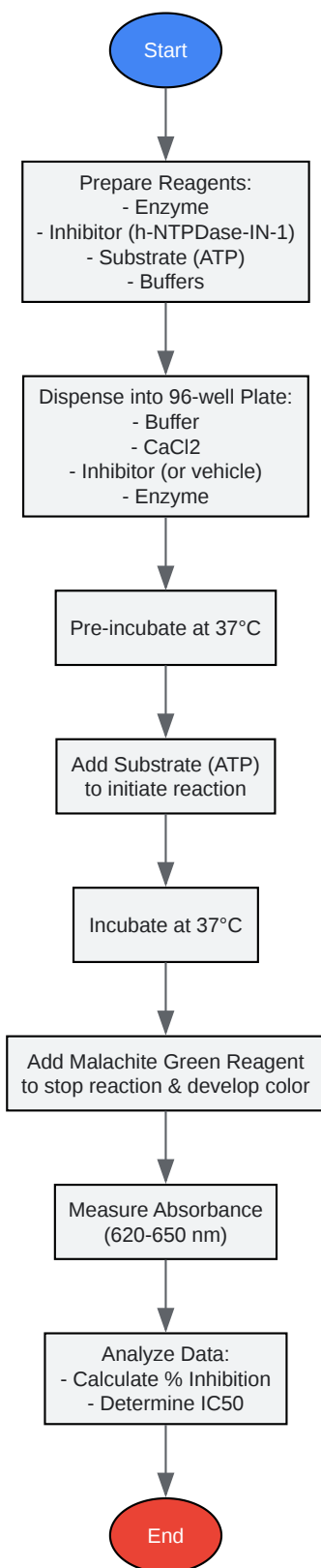
Ectonucleotidase Isoform	IC50 (μM)	Reference
h-NTPDase1	2.88 ± 0.13	<a href="#">[1]</a> <a href="#">[2]</a>
h-NTPDase2	Data not available	
h-NTPDase3	0.72 ± 0.11	<a href="#">[1]</a> <a href="#">[2]</a>
h-NTPDase8	Data not available	
NPP1	Data not available	
Alkaline Phosphatases	Data not available	

Note: While the study by Zaigham et al. (2023) screened a series of sulfamoyl benzamide derivatives against h-NTPDase1, -2, -3, and -8, the specific IC50 values for **h-NTPDase-IN-1** (compound 3i) against h-NTPDase2 and h-NTPDase8 are not explicitly reported in the available literature. Furthermore, there is no publicly available data on the cross-reactivity of **h-NTPDase-IN-1** with other ectonucleotidase families such as the ectonucleotide pyrophosphatase/phosphodiesterases (NPPs) or alkaline phosphatases (APs).

## Ectonucleotidase Signaling Pathway

Ectonucleotidases are cell-surface enzymes that play a crucial role in regulating purinergic signaling by hydrolyzing extracellular nucleotides like ATP and ADP. This enzymatic cascade ultimately leads to the production of adenosine, a key signaling molecule with diverse physiological effects. The general pathway is depicted below.





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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Synthesis and biological evaluation of sulfamoyl benzamide derivatives as selective inhibitors for h-NTPDases - RSC Advances (RSC Publishing) [pubs.rsc.org]
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